

# catalyst selection for efficient pyrazole Suzuki coupling.

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## Compound of Interest

Compound Name: *1-Ethyl-4-iodo-1H-pyrazole*

Cat. No.: *B169947*

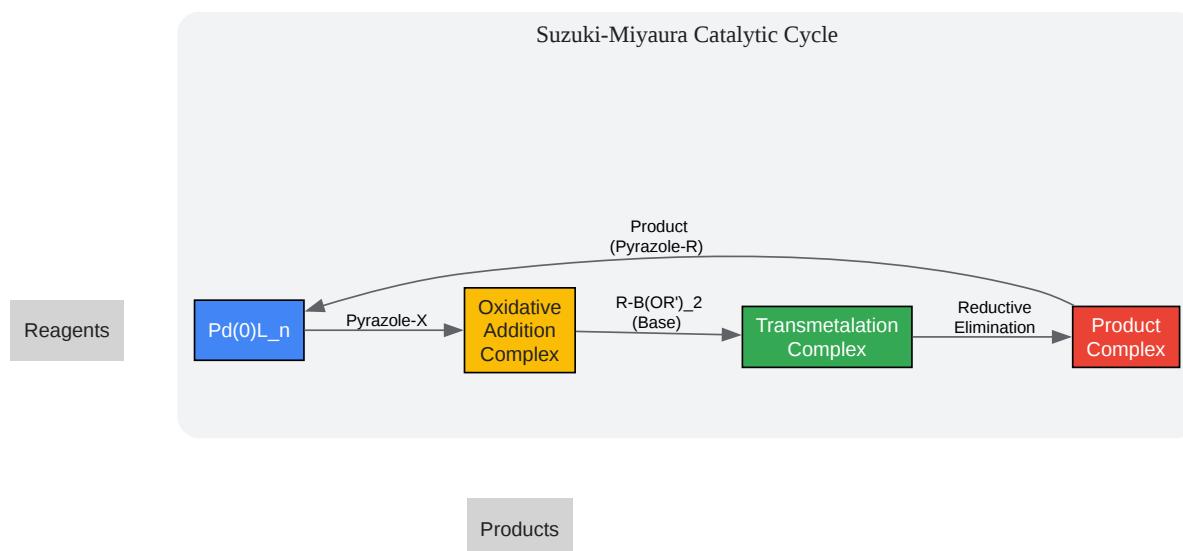
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## General Information

The Suzuki-Miyaura cross-coupling reaction is a powerful method for forming C-C bonds, particularly for synthesizing biaryl compounds that are crucial in pharmaceuticals and materials science.<sup>[1][2]</sup> When applied to pyrazole scaffolds, specific challenges can arise, including catalyst inhibition and undesired side reactions. This guide will help you navigate these issues.

## Catalytic Cycle for Pyrazole Suzuki Coupling

The general mechanism involves a palladium catalyst cycling through three key steps: oxidative addition to the halo-pyrazole, transmetalation with the boronic acid derivative, and reductive elimination to yield the final product and regenerate the active catalyst.<sup>[2]</sup>



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## References

- 1. An Efficient Microwave-Assisted Suzuki Reaction using a New Pyridine-Pyrazole/Pd(II) Species as Catalyst in Aqueous Media - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
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